

(1S)-1-(piperidin-4-yl)ethan-1-ol molecular weight and formula

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Compound of Interest

Compound Name: (1S)-1-(piperidin-4-yl)ethan-1-ol

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An In-depth Technical Guide to (1S)-1-(piperidin-4-yl)ethan-1-ol

This guide provides an in-depth look at the physicochemical properties of (1S)-1-(piperidin-4-yl)ethan-1-ol, tailored for researchers, scientists, and professionals in drug development.

Physicochemical Properties

The fundamental molecular characteristics of (1S)-1-(piperidin-4-yl)ethan-1-ol are summarized below. These properties are essential for a variety of applications, from experimental design to computational modeling.

Property	Value
Molecular Formula	C ₇ H ₁₅ NO
Molecular Weight	129.2 g/mol
CAS Number	6457-48-3 (for the non-stereospecific form)

Representative Experimental Protocol

Objective: To determine the molecular weight and purity of (1S)-1-(piperidin-4-yl)ethan-1-ol using Liquid Chromatography-Mass Spectrometry (LC-MS).

Materials:

- **(1S)-1-(piperidin-4-yl)ethan-1-ol** sample
- Acetonitrile (ACN), LC-MS grade
- Water, LC-MS grade
- Formic acid (FA), LC-MS grade
- C18 reverse-phase HPLC column (e.g., 2.1 mm x 50 mm, 1.8 μ m particle size)
- LC-MS system (e.g., Agilent 1290 Infinity II LC coupled with a 6545XT AdvanceBio Q-TOF)

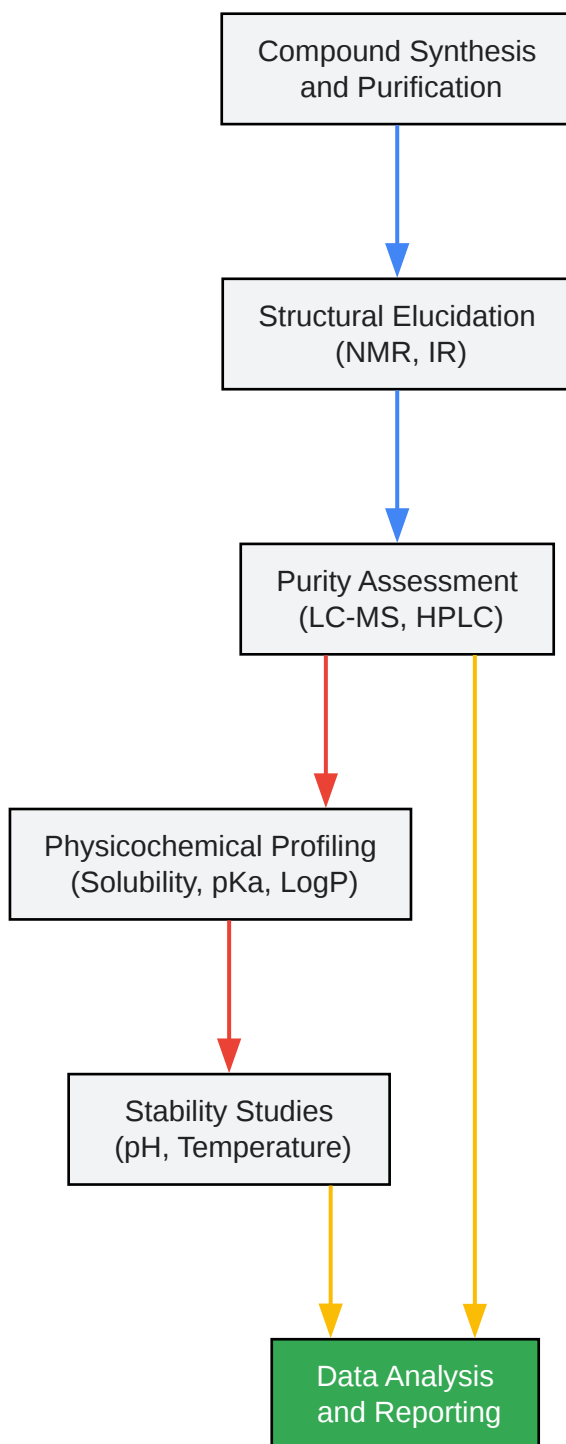
Methodology:

- Sample Preparation:
 - Prepare a 1 mg/mL stock solution of **(1S)-1-(piperidin-4-yl)ethan-1-ol** in a 50:50 mixture of ACN and water.
 - From the stock solution, prepare a 10 μ g/mL working solution using the same solvent mixture.
- Liquid Chromatography (LC) Conditions:
 - Mobile Phase A: Water with 0.1% Formic Acid
 - Mobile Phase B: Acetonitrile with 0.1% Formic Acid
 - Gradient:
 - 0-1 min: 5% B
 - 1-5 min: 5% to 95% B
 - 5-6 min: 95% B
 - 6-6.1 min: 95% to 5% B
 - 6.1-8 min: 5% B

- Flow Rate: 0.4 mL/min
- Column Temperature: 40 °C
- Injection Volume: 1 µL
- Mass Spectrometry (MS) Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), Positive
 - Mass Range: 50-500 m/z
 - Capillary Voltage: 3500 V
 - Nozzle Voltage: 500 V
 - Gas Temperature: 325 °C
 - Drying Gas Flow: 8 L/min
 - Sheath Gas Temperature: 350 °C
 - Sheath Gas Flow: 11 L/min
- Data Analysis:
 - The retention time of the major peak in the chromatogram is used to assess purity.
 - The mass spectrum of the major peak is analyzed to confirm the molecular weight. The expected $[M+H]^+$ ion for $C_7H_{15}NO$ is m/z 130.12.

Workflow and Process Visualization

The following diagram illustrates a typical workflow for the physicochemical characterization of a novel chemical entity such as **(1S)-1-(piperidin-4-yl)ethan-1-ol**.



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Caption: General workflow for physicochemical characterization of a novel compound.

- To cite this document: BenchChem. [(1S)-1-(piperidin-4-yl)ethan-1-ol molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b3271336#1s-1-piperidin-4-yl-ethan-1-ol-molecular-weight-and-formula>]

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